

Unraveling the Expression Profile of Cadherins in Human Tissues: A Technical Guide

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Compound of Interest

Compound Name: Cadein1

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An In-depth Examination of Cadherin Expression, Experimental Methodologies, and Signaling Pathways for Researchers and Drug Development Professionals

The cadherin superfamily of proteins plays a pivotal role in cell-cell adhesion, tissue morphogenesis, and cellular signaling. While the term "**Cadein1**" does not correspond to a standard nomenclature, it is likely a reference to a member of the cadherin family. This guide provides a comprehensive overview of the expression profile of prominent cadherins, with a primary focus on E-Cadherin (CDH1), a well-characterized member, and includes available data for CDAN1 and CDIN1. This document is intended to serve as a technical resource for researchers, scientists, and professionals in drug development.

Quantitative Expression Analysis of Cadherins

The expression of cadherins varies significantly across different human tissues. The following tables summarize the RNA and protein expression data for E-Cadherin (CDH1), CDAN1, and CDIN1, primarily sourced from the Human Protein Atlas, which integrates data from immunohistochemistry (IHC) and RNA-sequencing (RNA-Seq).^{[1][2][3]}

E-Cadherin (CDH1) Expression

E-Cadherin is predominantly expressed in epithelial tissues, where it is crucial for the formation of adherens junctions and the maintenance of tissue integrity.^{[4][5]}

Table 1: E-Cadherin (CDH1) RNA and Protein Expression in Human Tissues

Tissue	RNA Expression (nTPM)	Protein Expression Level	Subcellular Localization
Anal canal	High	High	Cytoplasmic, Membranous
Breast	Medium	High	Cytoplasmic, Membranous
Bronchus	Medium	High	Cytoplasmic, Membranous
Colon	High	High	Cytoplasmic, Membranous
Duodenum	High	High	Cytoplasmic, Membranous
Endometrium	High	High	Cytoplasmic, Membranous
Esophagus	High	High	Cytoplasmic, Membranous
Gallbladder	High	High	Cytoplasmic, Membranous
Kidney	High	High	Cytoplasmic, Membranous
Liver	Medium	High	Cytoplasmic, Membranous
Lung	Medium	Medium	Cytoplasmic, Membranous
Oral mucosa	High	High	Cytoplasmic, Membranous
Pancreas	High	High	Cytoplasmic, Membranous
Parathyroid gland	High	Not determined	Not determined

Prostate	High	High	Cytoplasmic, Membranous
Salivary gland	High	High	Cytoplasmic, Membranous
Skin	Medium	High	Cytoplasmic, Membranous
Small intestine	High	High	Cytoplasmic, Membranous
Stomach	High	High	Cytoplasmic, Membranous
Thyroid gland	Medium	High	Cytoplasmic, Membranous
Urinary bladder	High	High	Cytoplasmic, Membranous

nTPM: normalized Transcripts Per Million. Data is a summary from the Human Protein Atlas.

CDAN1 Expression

CDAN1 exhibits a more ubiquitous expression pattern compared to E-Cadherin, with notable abundance in glandular tissues.

Table 2: CDAN1 RNA and Protein Expression in Human Tissues

Tissue	RNA Expression (nTPM)	Protein Expression Level	Subcellular Localization
Breast	High	High	Cytoplasmic, Membranous
Colon	High	High	Cytoplasmic, Membranous
Endometrium	High	High	Cytoplasmic, Membranous
Esophagus	High	High	Cytoplasmic, Membranous
Kidney	High	High	Cytoplasmic, Membranous
Liver	High	High	Cytoplasmic, Membranous
Lung	High	High	Cytoplasmic, Membranous
Pancreas	High	High	Cytoplasmic, Membranous
Prostate	High	High	Cytoplasmic, Membranous
Salivary gland	High	High	Cytoplasmic, Membranous
Small intestine	High	High	Cytoplasmic, Membranous
Stomach	High	High	Cytoplasmic, Membranous
Testis	High	High	Cytoplasmic, Membranous

nTPM: normalized Transcripts Per Million. Data is a summary from the Human Protein Atlas.

CDIN1 Expression

CDIN1 expression is characterized by its localization to the nucleoplasm in selected tissues.

Table 3: CDIN1 RNA and Protein Expression in Human Tissues

Tissue	RNA Expression (nTPM)	Protein Expression Level	Subcellular Localization
Heart muscle	Medium	Not determined	Nucleoplasm
Tongue	Medium	Not determined	Nucleoplasm

nTPM: normalized Transcripts Per Million. Data is a summary from the Human Protein Atlas.

Experimental Protocols for Expression Analysis

The determination of gene and protein expression profiles relies on a variety of well-established molecular and cellular biology techniques.

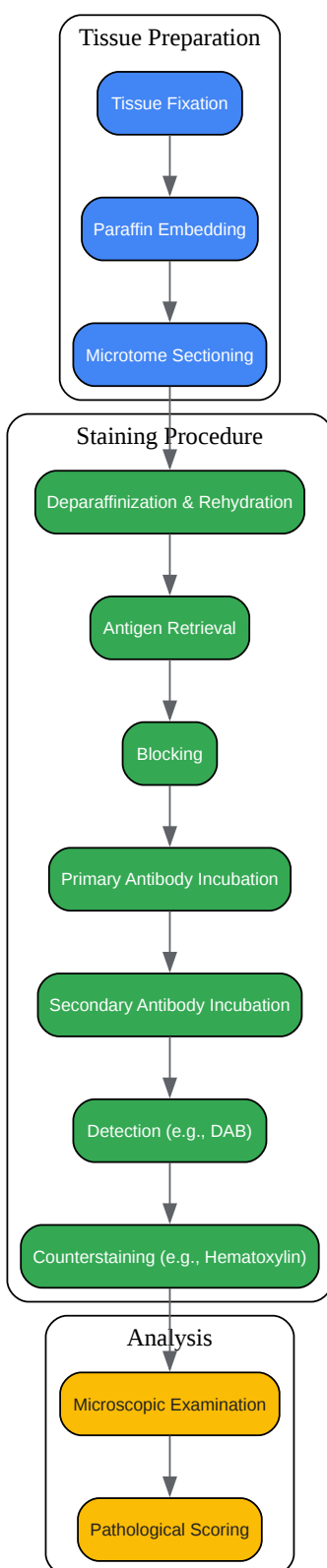
Immunohistochemistry (IHC)

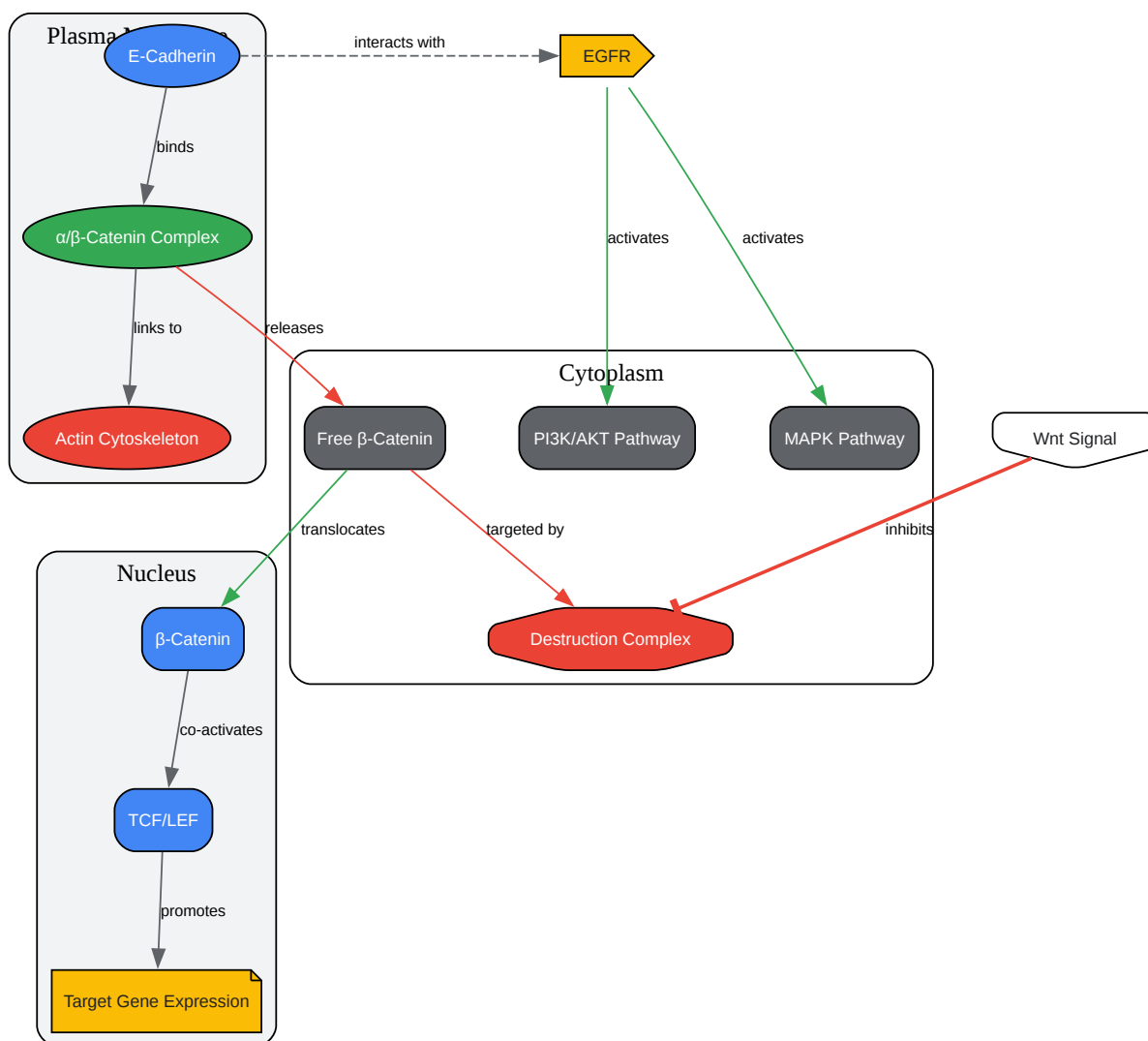
IHC is a powerful technique used to visualize the distribution and localization of a specific protein within a tissue sample.

Protocol Overview:

- **Tissue Preparation:** Formalin-fixed, paraffin-embedded tissue sections are deparaffinized and rehydrated.
- **Antigen Retrieval:** Heat-induced or enzymatic antigen retrieval is performed to unmask the antigenic epitopes.
- **Blocking:** Non-specific binding sites are blocked using a blocking solution (e.g., normal serum).
- **Primary Antibody Incubation:** The tissue sections are incubated with a primary antibody specific to the target protein (e.g., anti-E-Cadherin).

- Secondary Antibody Incubation: A labeled secondary antibody that binds to the primary antibody is added.
- Detection: The signal is developed using a chromogenic substrate (e.g., DAB) or a fluorescent dye.
- Counterstaining: The nuclei are stained with a counterstain (e.g., hematoxylin) for anatomical context.
- Microscopy: The stained slides are examined under a microscope to assess the intensity and localization of the protein expression.





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